

Technical Guide: Molecular Weight of 2'-Bromo-2-(4-fluorophenyl)acetophenone

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Compound of Interest

Compound Name: 2'-Bromo-2-(4-fluorophenyl)acetophenone

Cat. No.: B1321744

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight for the chemical compound **2'-Bromo-2-(4-fluorophenyl)acetophenone**.

Compound Identification

The compound in question is **2'-Bromo-2-(4-fluorophenyl)acetophenone**. To determine its molecular weight, the molecular formula must first be established from its structure.

- **Acetophenone Core:** A phenyl group attached to a methyl ketone.
- **2'-Bromo Substitution:** A bromine atom is located at the ortho (2') position of the phenyl ring of the acetophenone core.
- **2-(4-fluorophenyl) Substitution:** The methyl group of the ketone is substituted with a 4-fluorophenyl group.

This structure corresponds to the molecular formula $C_{14}H_{10}BrFO$. While this specific isomer was not found directly, its isomer, 3'-Bromo-2-(4-fluorophenyl)acetophenone, shares the same molecular formula and, therefore, the same molecular weight.^[1]

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation based on the molecular formula $C_{14}H_{10}BrFO$ is detailed below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	14	12.011	168.154
Hydrogen	H	10	1.008	10.080
Bromine	Br	1	79.904	79.904
Fluorine	F	1	18.998	18.998
Oxygen	O	1	15.999	15.999
Total				293.135

The calculated molecular weight of **2'-Bromo-2-(4-fluorophenyl)acetophenone** is 293.14 g/mol (rounded).[1]

Methodologies and Visualizations

The determination of a compound's molecular weight from its formula is a theoretical calculation based on standard atomic weights established by IUPAC. As such, this value does not rely on a specific experimental protocol.

Similarly, visualizations using Graphviz are intended for illustrating workflows, pathways, or logical relationships. A molecular weight calculation is a simple summation and does not have a corresponding pathway or workflow to diagram. Therefore, no experimental protocol or DOT script is provided, as they are not applicable to this topic.

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References

- 1. Buy 3'-Bromo-2-(4-fluorophenyl)acetophenone | 898784-71-9 [smolecule.com]
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